

# Health and Safety Considerations for 5-Butyldecan-5-ol: A Technical Guide

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## Compound of Interest

Compound Name: 5-Butyldecan-5-ol

Cat. No.: B15487460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **5-Butyldecan-5-ol**, a tertiary alcohol with applications in various research and development settings. The information presented herein is intended to inform safe handling, storage, and disposal practices, as well as to provide an understanding of the potential toxicological profile of this compound. All personnel handling this substance should be adequately trained in chemical safety and have access to appropriate personal protective equipment.

## Physicochemical and Hazard Information

A summary of the key physicochemical properties and hazard classifications for **5-Butyldecan-5-ol** is provided below. This information is critical for understanding the substance's behavior and potential hazards.

### Table 1: Physical and Chemical Properties of 5-Butyldecan-5-ol

Property	Value
Appearance	Clear, colorless liquid
Melting Point	-30 °C (-22 °F)[1]
Boiling Point	174 °C (345 °F)[1]
Flash Point	46.0 °C (114.8 °F) - closed cup[1]
Density	0.73 g/cm <sup>3</sup> at 25 °C (77 °F)[1]
Vapor Pressure	5.1 hPa at 37.7 °C (99.9 °F)[1]
Autoignition Temperature	210.0 °C (410.0 °F)[1]
Water Solubility	No data available

**Table 2: Hazard Identification and Classification**

Hazard	Classification	Precautionary Statement Codes
Flammability	Flammable liquid and vapor (Category 3)[2]	H226[2]
Aspiration Hazard	May be fatal if swallowed and enters airways (Category 1)[2]	H304[2]
Skin	Repeated exposure may cause skin dryness or cracking.[2]	-

## Toxicological Data

The following table summarizes the available acute toxicity data for **5-Butyldecan-5-ol**. These studies were likely conducted following standardized OECD guidelines.

**Table 3: Acute Toxicity of 5-Butyldecan-5-ol**

Test	Species	Route	Result	Guideline
LD50	Rat (male and female)	Oral	> 5,000 mg/kg	OECD Test Guideline 401[2]
LC50	Rat (male)	Inhalation (vapor)	> 1369 ppm (8 h)	OECD Test Guideline 403[2]
LC50	Rat (male and female)	Inhalation (dust/mist)	> 5.6 mg/l (4 h) [2]	OECD Test Guideline 403

## Experimental Protocols

While the full, detailed experimental reports for the toxicity of **5-Butyldecan-5-ol** are not publicly available, the following protocols are based on the OECD guidelines cited in the safety data sheets and represent the standard methodologies for such assessments.

### OECD Test Guideline 401: Acute Oral Toxicity

This guideline outlines the procedure for assessing the acute toxic effects of a substance administered orally.[2]

**Objective:** To determine the median lethal dose (LD50), which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.[2]

**Methodology:**

- **Test Animals:** Healthy, young adult rats are typically used.[2] Animals are acclimatized to laboratory conditions for at least 5 days prior to the test.[2]
- **Dosage:** The test substance is administered in graduated doses to several groups of animals, with one dose per group.[2] For liquids, the substance is typically administered by gavage using a stomach tube.[2] The volume of liquid administered should not exceed 1 mL/100 g of body weight for rodents, although 2 mL/100 g may be used for aqueous solutions.[2]
- **Observation Period:** Animals are observed for a period of at least 14 days.[3]

- **Clinical Observations:** Cageside observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior patterns.[2] Particular attention is paid to tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma.[2]
- **Body Weight:** Individual animal weights are recorded shortly before administration of the test substance and weekly thereafter.[2]
- **Pathology:** All animals (including those that die during the test and survivors at the end of the observation period) undergo a gross necropsy.[2] All observed pathological changes are recorded.[2]

## OECD Test Guideline 403: Acute Inhalation Toxicity

This guideline is used to assess the health hazards likely to arise from short-term exposure to a substance via inhalation.[3][4]

**Objective:** To determine the median lethal concentration (LC50), which is the concentration of the chemical in the air that is expected to cause death in 50% of the test animals during a defined exposure period.[4]

### Methodology:

- **Test Animals:** The rat is the preferred species.[5] Healthy young adult animals are used.[6]
- **Exposure System:** The study is conducted using a dynamic airflow inhalation exposure system to ensure a precisely controlled atmosphere containing the test substance.[4]
- **Exposure Conditions:** Animals are typically exposed to the test substance for a predetermined duration, commonly 4 hours.[3][4] At least three concentrations are usually tested.[3]
- **Observation Period:** Following exposure, the animals are observed for at least 14 days.[3][5]
- **Clinical Observations:** Animals are monitored for mortality, clinical signs of toxicity, respiratory distress, behavioral changes, and body weight fluctuations.[4]

- Pathology: At the conclusion of the study, all animals undergo a comprehensive necropsy to evaluate for any gross pathological changes.[4]

## Handling and Safety Precautions

Due to its flammability and aspiration hazard, strict safety protocols must be followed when handling **5-Butyldecan-5-ol**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear flame-retardant antistatic protective clothing and chemically resistant gloves (e.g., nitrile rubber).[1][2]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, use a respirator with a filter appropriate for organic vapors (Filter A).[1]

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Use only non-sparking tools.[1][2]

## First Aid Measures

- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. Due to the risk of aspiration, if vomiting occurs, keep the head low so that stomach content doesn't get into the lungs.[1][2]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][2]
- If Inhaled: Move the person into fresh air.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Storage and Disposal

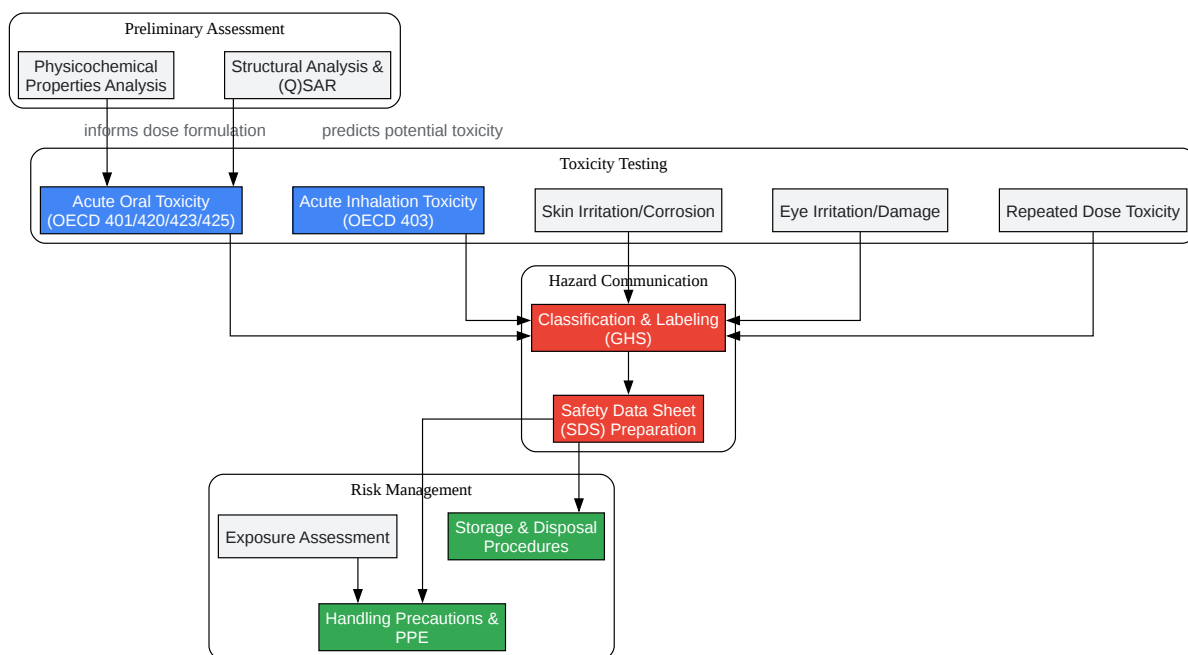
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[1][2] Keep away from heat, sparks, open flames, and hot surfaces.[1][2] No smoking in the storage area. Store under an inert gas.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2] Do not let the product enter drains, as there is a risk of explosion.[1]

## Stability and Reactivity

- Reactivity: Vapor/air mixtures are explosive with intense warming.[1][2]
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[1][2]
- Possibility of Hazardous Reactions: Violent reactions are possible with strong oxidizing agents and various plastics.[1]
- Conditions to Avoid: Heating.[1]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: In the event of a fire, carbon oxides may be formed.

## Visualized Workflow

The following diagram illustrates a generalized workflow for the health and safety assessment of a chemical substance like **5-Butyldecan-5-ol**.



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Caption: Chemical Safety Assessment Workflow.

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